Methods for introducing vinyl groups to the isoxazole 5-position

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Compound of Interest

Compound Name:	*5-Vinylisoxazole*
CAS No.:	*21169-68-6*
Cat. No.:	*B12908037*

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Application Note: Strategic Methodologies for the Introduction of Vinyl Groups to the Isoxazole 5-Position

Executive Summary & Strategic Overview

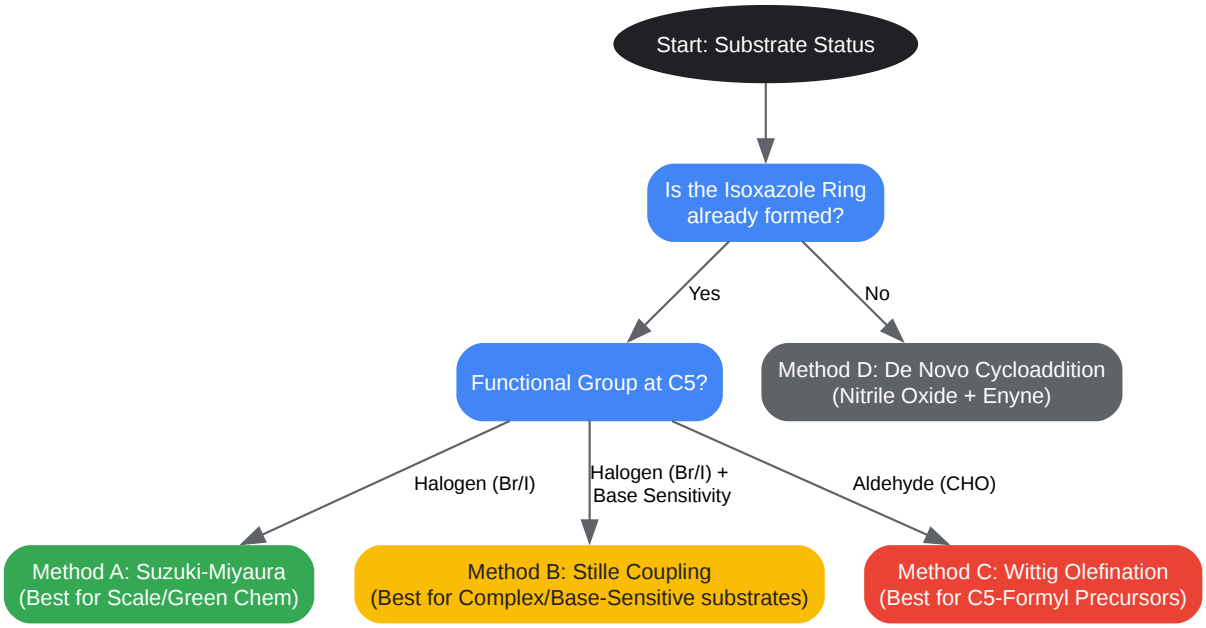
The **5-vinylisoxazole** moiety is a high-value pharmacophore in medicinal chemistry, serving as a versatile Michael acceptor for covalent inhibition and a precursor for diverse functionalizations (e.g., dihydroxylation, oxidative cleavage). However, the isoxazole ring's sensitivity to reductive conditions (N–O bond cleavage) and strong bases (ring opening to cyanoketones) necessitates highly specific synthetic protocols.

This guide details three validated methodologies for installing the vinyl group at the C5 position, prioritized by scalability, "green" chemistry principles, and functional group tolerance.

Decision Matrix: Selecting the Optimal Route

Before initiating synthesis, select the methodology based on your starting material availability and substrate sensitivity.

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Figure 1: Strategic decision tree for selecting the vinylation methodology.

Method A: Suzuki-Miyaura Cross-Coupling (Preferred)

Principle: Palladium-catalyzed coupling of 5-haloisoxazoles with vinylboron species. Expert Insight: Vinylboronic acid is prone to rapid polymerization and protodeboronation. To ensure reproducibility, this protocol utilizes Trivinylboroxane–pyridine complex, a bench-stable solid that releases vinylboronic acid in situ in a controlled manner [1].

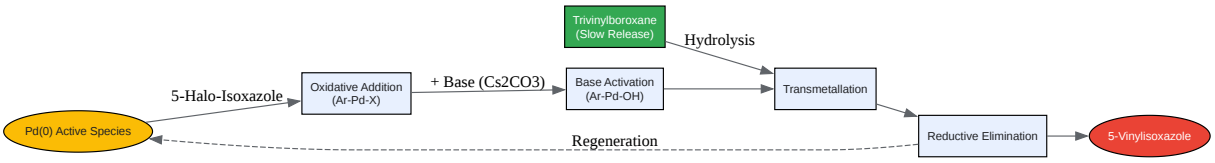
Mechanism & Causality

The 5-position of the isoxazole ring is electron-deficient, facilitating the oxidative addition of Pd(0). However, the subsequent transmetallation step is sensitive to the base. We utilize mild bases (

or

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) to prevent isoxazole ring opening (a common failure mode with NaOH/KOH).



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Figure 2: Catalytic cycle utilizing the slow-release Trivinylboroxane reagent.

Detailed Protocol

Reagents:

- Substrate: 5-Bromo-3-methylisoxazole (1.0 equiv)
- Reagent: Trivinylboroxane–pyridine complex (0.6 equiv)
- Catalyst:

  (5 mol%)
- Base:

  (2.0 equiv) or

  (2.0 equiv)
- Solvent: 1,4-Dioxane / Water (4:1 ratio)

Step-by-Step Workflow:

- Preparation: In a reaction vial equipped with a magnetic stir bar, charge the 5-bromoisoxazole (1.0 mmol), trivinylboroxane–pyridine complex (0.6 mmol), and base (2.0 mmol).

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- Degassing (Critical): Add 1,4-dioxane (4 mL) and water (1 mL). Sparge the mixture with Argon or Nitrogen gas for 10 minutes. Oxygen is the primary cause of catalyst death in this system.
- Catalyst Addition: Add

  (0.05 mmol) quickly to minimize air exposure. Seal the vial immediately.
- Reaction: Heat the block to 85°C–90°C. Monitor by LC-MS. Conversion typically reaches >95% within 4–6 hours.
- Work-up: Cool to room temperature. Dilute with EtOAc and wash with water (x2) and brine (x1). Dry over

  .
- Purification: Flash column chromatography (Hexane/EtOAc). Vinyl isoxazoles are often volatile; avoid prolonged high-vacuum drying.

Method B: Stille Cross-Coupling (Alternative)

Principle: Coupling of 5-iodoisoxazole with tributyl(vinyl)tin. When to use: Use this when the substrate contains base-sensitive groups (e.g., esters, free phenols) that degrade under Suzuki conditions. The Stille reaction is essentially neutral.

Protocol:

- Charge: Combine 5-iodoisoxazole (1.0 equiv) and Tributyl(vinyl)tin (1.1 equiv) in anhydrous DMF or Toluene.
- Catalyst: Add

  (5 mol%) and CuI (10 mol% - Co-catalyst effect: accelerates rate significantly).
- Conditions: Heat to 90°C under Argon for 12 hours.
- Tin Removal (Safety): Upon completion, treat the reaction mixture with 10% aqueous KF solution for 30 minutes (precipitates Tin as insoluble

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). Filter through Celite before extraction.

Method C: Wittig Olefination

Principle: Conversion of Isoxazole-5-carbaldehyde to the alkene. Expert Insight: This method avoids transition metals entirely but requires the aldehyde precursor, which is often prepared via oxidation of the 5-hydroxymethyl isoxazole.

Protocol:

- Ylide Formation: Suspend Methyltriphenylphosphonium bromide (1.2 equiv) in anhydrous THF at 0°C. Add NaHMDS or KOtBu (1.2 equiv) dropwise. Stir for 30 mins until the solution turns bright yellow.
- Addition: Add Isoxazole-5-carbaldehyde (1.0 equiv) in THF dropwise to the ylide solution at 0°C.
- Reaction: Allow to warm to room temperature. Reaction is usually instantaneous (<1 hour).
- Quench: Quench with saturated

  . Extract with ether.

Comparative Analysis & Performance Data

Feature	Method A: Suzuki (Trivinylboroxane)	Method B: Stille (Tin)	Method C: Wittig
Yield (Avg)	85–95%	75–85%	80–90%
Atom Economy	High	Low (Tin waste)	Moderate (Phosphine oxide waste)
Toxicity	Low (Boron)	High (Organotin)	Low/Moderate
Base Sensitivity	Moderate (Requires Base)	Excellent (Neutral)	Low (Requires Strong Base)
Scalability	Excellent	Poor (Tin removal difficult)	Good

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Troubleshooting & Expert Tips

- Protodeboronation (Suzuki): If you observe the formation of the de-halogenated isoxazole (H instead of Vinyl), reduce the reaction temperature to 70°C and increase the catalyst loading. Switch to

  / SPhos, which is known to mitigate this pathway [1].

- Volatility: **5-vinylisoxazole**s with low molecular weight are volatile. Do not rotovap to dryness at high temperatures (>40°C).

- Polymerization: Store purified vinyl isoxazoles with a radical inhibitor (e.g., BHT) if keeping them for long periods, especially if they are oils.

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